

Solubility studies of Disperse Yellow 163 in different solvent systems

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Compound of Interest

Compound Name: Disperse Yellow 163

Cat. No.: B3429058

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An In-depth Technical Guide on the Solubility of Disperse Yellow 163

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **Disperse Yellow 163** (C.I. 111235), a single azo dye utilized in the textile industry for dyeing polyester and its blended fabrics.^[1] While quantitative solubility data for **Disperse Yellow 163** in various solvent systems is not readily available in public literature, this document outlines the critical experimental protocols for determining dye solubility. Furthermore, it presents available data for a structurally related, yet distinct, compound, Solvent Yellow 163, to offer comparative insights. This guide is intended to serve as a foundational resource for researchers and professionals engaged in studies involving this dye, particularly in contexts requiring an understanding of its behavior in different chemical environments.

Introduction to Disperse Yellow 163

Disperse Yellow 163, with the chemical formula $C_{18}H_{14}Cl_2N_6O_2$ and a molecular weight of 417.25, is a red-light yellow powder.^[1] It belongs to the single azo class of dyes and is identified by CAS Registry Number 71767-67-4.^[1] Its primary application is in the dyeing and printing of polyester and its blended fabrics, and it is particularly suitable for polyester superfine

fiber.[1] The manufacturing process involves the diazo coupling of 2,6-dichloro-4-nitroaniline with N,N-bis(2-cyanoethyl)benzenamine.[1]

Understanding the solubility of disperse dyes is paramount for optimizing dyeing processes, ensuring color fastness, and in the context of drug development, for assessing the potential interactions and delivery mechanisms of dye-conjugated molecules.

Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative solubility data for **Disperse Yellow 163** in common organic solvents. This indicates a notable gap in the publicly available physicochemical data for this particular dye.

For illustrative purposes and to provide a reference point, the following table summarizes the solubility of a different but related compound, Solvent Yellow 163 (CAS No. 13676-91-0). It is crucial to note that Solvent Yellow 163 is a different chemical entity from **Disperse Yellow 163**, and their solubility characteristics will differ.

Table 1: Solubility of Solvent Yellow 163 in Various Organic Solvents at 20°C

Solvent	Solubility (g/L)
Acetone	13.7[2][3]
Butyl Acetate	15.9[2][3]
Methylbenzene	75.9[2][3]
Dichloromethane	500[2][3]
Ethyl Alcohol	1.7[2][3]

Experimental Protocols for Determining Dye Solubility

The following section details a general experimental protocol for determining the solubility of disperse dyes like **Disperse Yellow 163**. This method is based on the principle of preparing

saturated solutions and quantifying the dissolved dye concentration, often spectrophotometrically.

Materials and Equipment

- **Disperse Yellow 163** (analytical standard)
- Selected solvents (e.g., acetone, ethanol, dichloromethane, ethyl acetate, water)
- Volumetric flasks
- Pipettes
- Analytical balance
- Shaking incubator or magnetic stirrer
- Centrifuge
- UV-Vis Spectrophotometer
- Syringe filters (0.45 μm)
- Cuvettes

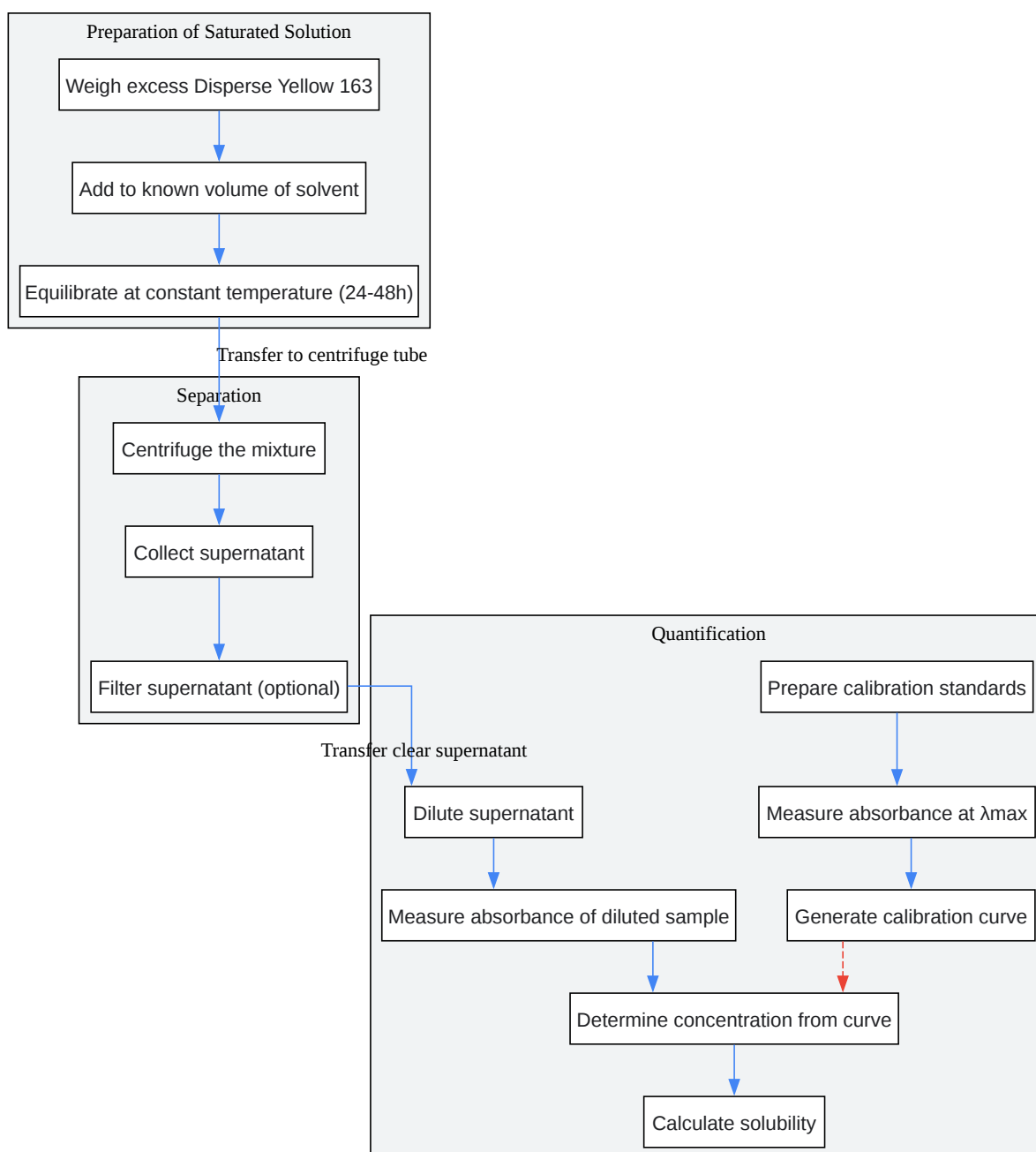
Procedure

- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **Disperse Yellow 163** and add it to a known volume of the desired solvent in a sealed container (e.g., a volumetric flask or a screw-cap vial).
 - Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A shaking incubator or a magnetic stirrer can be used for this purpose.
- Separation of Undissolved Solids:

- After the equilibration period, allow the solution to stand undisturbed to let the undissolved dye particles settle.
- To ensure the complete removal of solid particles, centrifuge the suspension at a high speed.
- Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed. For further purification, the supernatant can be passed through a syringe filter.
- Quantification of Dissolved Dye:
 - Spectrophotometric Analysis: This is a common and effective method for determining the concentration of a colored compound.
 - Determine the Wavelength of Maximum Absorbance (λ_{max}): Prepare a dilute, known concentration of **Disperse Yellow 163** in the solvent of interest. Scan the absorbance of this solution across a range of wavelengths (e.g., 300-600 nm) to identify the λ_{max} .
 - Prepare a Calibration Curve: Create a series of standard solutions of **Disperse Yellow 163** with known concentrations in the same solvent. Measure the absorbance of each standard solution at the determined λ_{max} . Plot a graph of absorbance versus concentration to generate a calibration curve. The relationship should be linear and follow the Beer-Lambert law.
 - Determine the Concentration of the Saturated Solution: Dilute the clear supernatant from the saturated solution to a concentration that falls within the linear range of the calibration curve. Measure the absorbance of the diluted solution at λ_{max} and use the calibration curve to determine its concentration.
 - Calculate Solubility: Back-calculate the concentration of the original saturated solution, taking into account the dilution factor. The solubility is typically expressed in g/L or mg/mL.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a disperse dye.

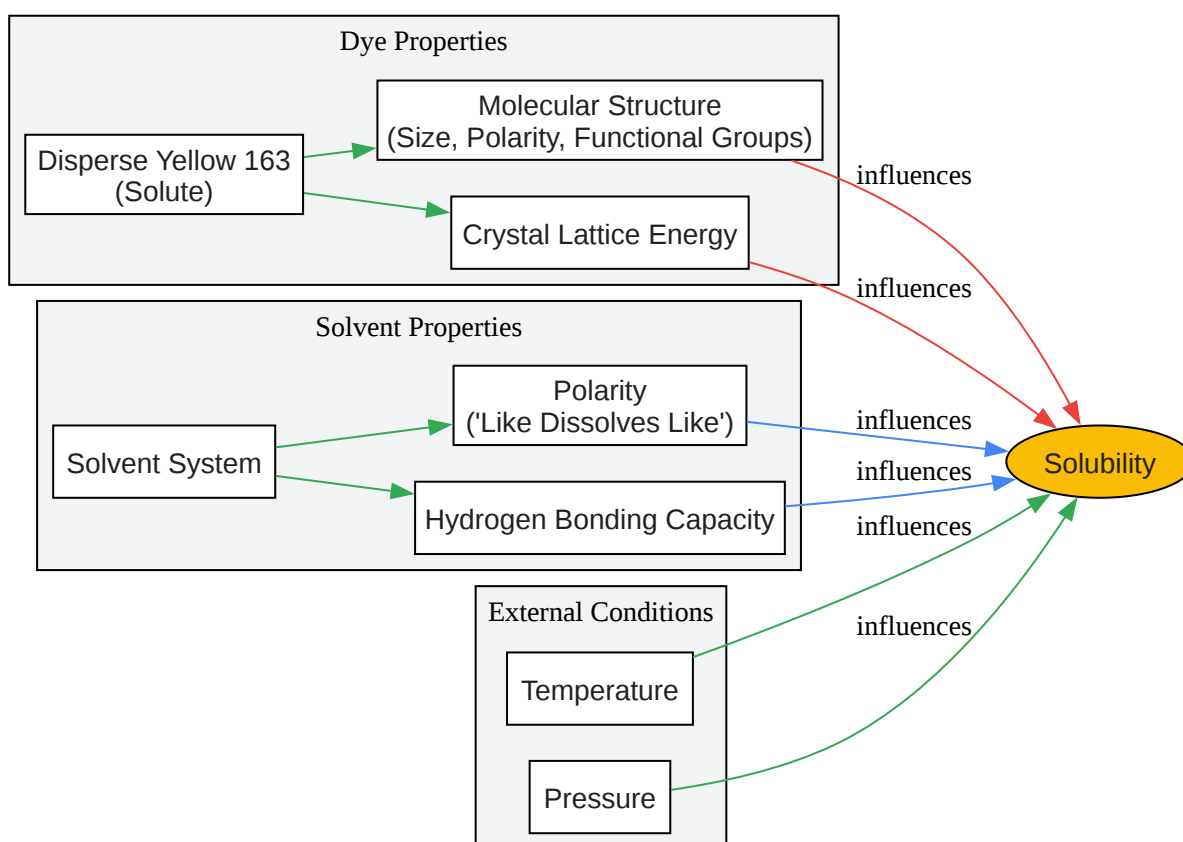


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Workflow for Determining Dye Solubility.

Signaling Pathways and Logical Relationships

In the context of dye solubility studies, there are no direct biological signaling pathways to depict. However, a logical relationship diagram can illustrate the factors influencing the solubility of a disperse dye.



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